

# 2-(2-Chlorophenyl)-1-phenylethan-1-ol proper disposal procedures

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## Compound of Interest

Compound Name: 2-(2-Chlorophenyl)-1-phenylethan-1-ol  
CAS No.: 53774-32-6  
Cat. No.: B3270977

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Technical Guide: Proper Disposal of **2-(2-Chlorophenyl)-1-phenylethan-1-ol**

## Executive Summary: Operational Directive

Immediate Action Required: Treat **2-(2-Chlorophenyl)-1-phenylethan-1-ol** (CAS 53774-32-6) strictly as Halogenated Organic Waste.[1]

Under no circumstances should this compound be disposed of down the drain or mixed with non-halogenated solvents (e.g., acetone, ethanol) in the general waste stream. The presence of the chlorine atom on the aromatic ring dictates that this waste must undergo high-temperature incineration with specific flue gas scrubbing to prevent the release of acidic gases (HCl) and potential dioxin formation.

## Chemical Profile & Hazard Identification

Before initiating disposal, verify the chemical identity to ensure the correct waste stream is selected.

Parameter	Data
Chemical Name	2-(2-Chlorophenyl)-1-phenylethan-1-ol
CAS Number	53774-32-6
Molecular Formula	C <sub>14</sub> H <sub>13</sub> ClO
Molecular Weight	232.71 g/mol
Physical State	Viscous liquid or low-melting solid (depending on purity)
Primary Hazards (GHS)	Warning: Skin Irrit. 2 (H315), Eye Irrit.[1][2] 2A (H319), Aquatic Chronic (Potential)
Waste Classification	Halogenated Organic / Toxic (Class 6.1)

## Safety & Personal Protective Equipment (PPE)

Disposal procedures expose personnel to concentrated chemical risks. Adherence to this PPE standard is mandatory.

- Hand Protection: Nitrile or Neoprene gloves (minimum 0.11 mm thickness). Latex is insufficient for halogenated aromatics.
- Eye Protection: Chemical splash goggles. Face shield required if pouring large volumes (>1 L).
- Respiratory Protection: Work within a certified chemical fume hood. If the solid is friable or dust is generated, use an N95/P100 particulate respirator.
- Body Protection: Standard laboratory coat and closed-toe shoes.[1]

## Step-by-Step Disposal Protocol

### Phase 1: Waste Characterization & Segregation

The most critical error in laboratory waste management is the "commingling of streams." You must separate this chlorinated compound from non-chlorinated solvents.[3][4]

- The Halogen Rule: Any waste mixture containing >1% halogenated content by volume must be classified entirely as Halogenated Waste.
- Segregation: Do not mix with general organic solvents (acetone, methanol, hexane) unless the entire container is destined for halogenated disposal.

## Phase 2: Containerization & Labeling

- Select Container: Use High-Density Polyethylene (HDPE) or glass containers. Avoid metal containers if the waste is acidic or wet, as HCl formation can cause corrosion.
- Labeling: Affix a hazardous waste tag immediately upon the first addition of waste.[3]
  - Required Fields: "Hazardous Waste," "Halogenated Organic," "**2-(2-Chlorophenyl)-1-phenylethan-1-ol.**"[1]
  - Hazard Checkbox: Mark "Toxic" and "Irritant."

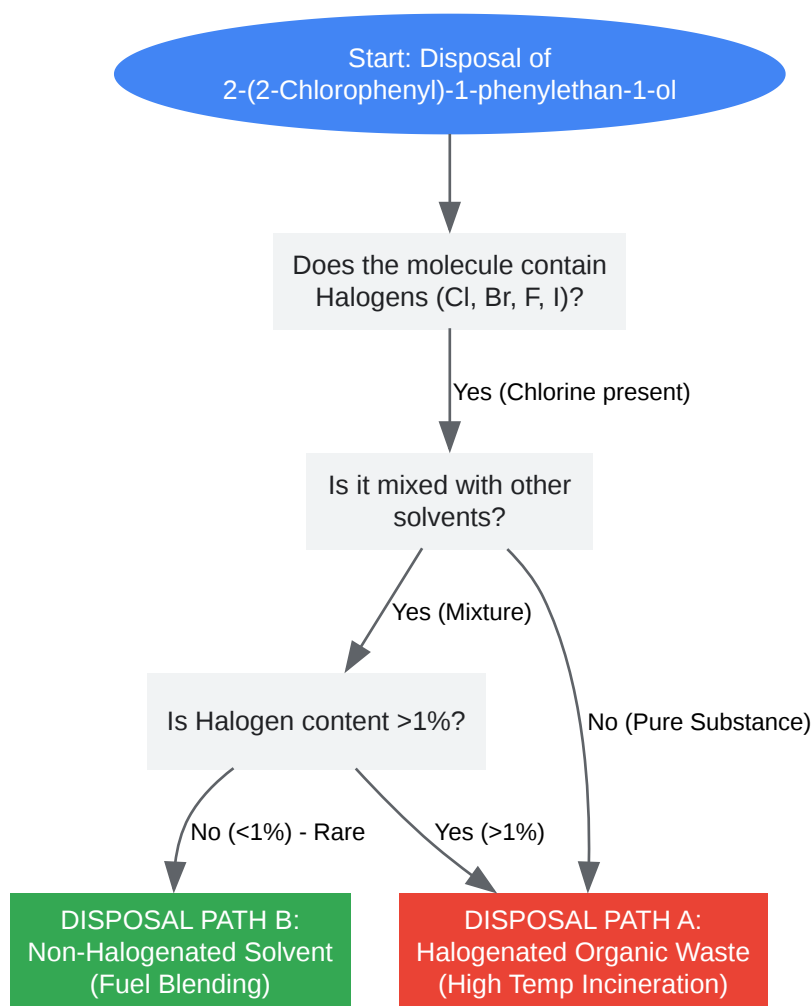
## Phase 3: Storage & Pickup

- Secondary Containment: Store the waste container in a secondary tray (polypropylene) to capture potential leaks.
- Location: Satellite Accumulation Area (SAA).[3] Keep cool and away from oxidizers and strong bases.[4][5]
- Disposal Path: Hand over to your facility's EHS (Environmental Health & Safety) team for transport to a licensed incineration facility.

## Visual Workflows

### Diagram 1: Waste Stream Decision Logic

This decision tree validates the classification process, ensuring the user does not default to "General Organic Waste."

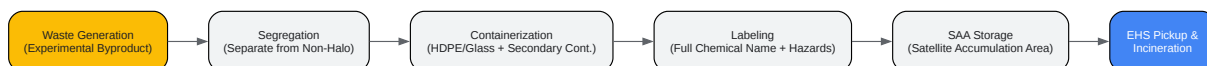


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Caption: Logic flow for determining the correct waste stream. Note that for this specific chemical, the path almost always leads to Halogenated Organic Waste due to the chlorine atom.

## Diagram 2: Operational Disposal Workflow

From the bench to the waste facility.



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Caption: Operational lifecycle of the waste material from generation to final destruction.[1][2][6][7][8][9]

## Spill Management Contingency

In the event of a spill outside the fume hood:

- Evacuate: Clear the immediate area.
- PPE: Don double nitrile gloves and respiratory protection.
- Absorb: Do not use water. Use an inert absorbent (vermiculite, sand, or commercial spill pads).[10]
- Collect: Scoop absorbed material into a wide-mouth jar.
- Label: Label as "Debris contaminated with Halogenated Waste."

## References

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- To cite this document: BenchChem. [2-(2-Chlorophenyl)-1-phenylethan-1-ol proper disposal procedures]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3270977/docs#2-2-chlorophenyl-1-phenylethan-1-ol-proper-disposal-procedures>]

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